

Determining the MIC and MBEC of "Compound 5c" against biofilms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Antibiofilm agent prodrug 1*

Cat. No.: *B1461750*

[Get Quote](#)

References

- 1. Antibiofilm agent prodrug 1 - Immunomart [immunomart.com]
- 2. targetmol.com [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Novel Bis-Ammonium Salts of Pyridoxine: Synthesis and Antimicrobial Properties [mdpi.com]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. tandfonline.com [tandfonline.com]
- 10. Insights into biological activity of ureidoamides with primaquine and amino acid moieties - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Determining the MIC and MBEC of "Compound 5c" against biofilms]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1461750#determining-the-mic-and-mbec-of-compound-5c-against-biofilms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com